

# Proper Disposal Procedures for ST362

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ST362

Cat. No.: B13436914

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This document provides comprehensive guidance on the proper disposal procedures for **ST362**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

## Immediate Safety and Hazard Information

**ST362** is a hazardous substance that requires careful handling and disposal. Based on available safety data sheets (SDS), **ST362**, particularly in forms such as lead-based solder, presents multiple health risks.

Summary of Hazards:

Hazard Classification	Hazard Statement
Skin Sensitizer (Category 1)	H317: May cause an allergic skin reaction.[1][2]
Toxic to Reproduction (Category 1A)	H360FD: May damage fertility. May damage the unborn child.[1]
Effects on or via Lactation	H362: May cause harm to breast-fed children.[1][3]
Specific Target Organ Toxicity (Repeated Exposure, Category 1)	H372: Causes damage to organs (Blood, Kidney, Central Nervous system) through prolonged or repeated exposure.[1]

#### Immediate First Aid Measures:

- If Inhaled: Move the person to fresh air. If symptoms persist, seek medical advice.
- In Case of Skin Contact: Immediately wash with plenty of soap and water.<sup>[2]</sup> If skin irritation or a rash occurs, get medical advice/attention.<sup>[1][2]</sup> Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.<sup>[2]</sup>
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical advice.

## Personal Protective Equipment (PPE)

When handling **ST362**, especially during disposal procedures, all personnel must wear appropriate personal protective equipment.

PPE Type	Specifications
Gloves	Chemical-resistant gloves (e.g., Nitrile, Neoprene). <sup>[4]</sup>
Eye Protection	Safety glasses with side-shields or goggles.
Body Protection	Long-sleeved shirt, long pants, and a lab coat. <sup>[4]</sup>
Respiratory Protection	Avoid breathing fumes. <sup>[1]</sup> Use in a well-ventilated area. If ventilation is inadequate, use a suitable respirator.

## Step-by-Step Disposal Protocol

The disposal of **ST362** must be handled as hazardous waste. Do not dispose of **ST362** in the general trash or down the drain.<sup>[1][5]</sup>

Experimental Protocol for **ST362** Waste Disposal:

- Waste Segregation:
  - Designate a specific, clearly labeled hazardous waste container for **ST362** waste.
  - Do not mix **ST362** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Containerization:
  - Use a chemically resistant, sealable container for all **ST362** waste. The container must be in good condition with no leaks or cracks.
  - For solid waste (e.g., contaminated wipes, gloves, or plasticware), double-bag the items in heavy-duty plastic bags before placing them in the designated solid waste container.
  - For liquid waste, use a labeled, leak-proof container.
- Labeling:
  - Clearly label the waste container with the words "Hazardous Waste."
  - Include the full chemical name: "**ST362** Waste."
  - List all constituents and their approximate concentrations.
  - Indicate the specific hazards (e.g., "Toxic," "Reproductive Hazard").
  - Note the accumulation start date (the date the first piece of waste was placed in the container).
- Storage:
  - Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) that is under the control of the laboratory operator.
  - The storage area should be secure, well-ventilated, and away from sources of ignition or incompatible materials.

- Ensure secondary containment is in place to capture any potential leaks or spills.
- Disposal Request:
  - Once the waste container is full or has reached the storage time limit set by your institution (typically 90-180 days), contact your EHS office to arrange for a pickup.
  - Provide all necessary documentation as required by your institution for hazardous waste disposal.

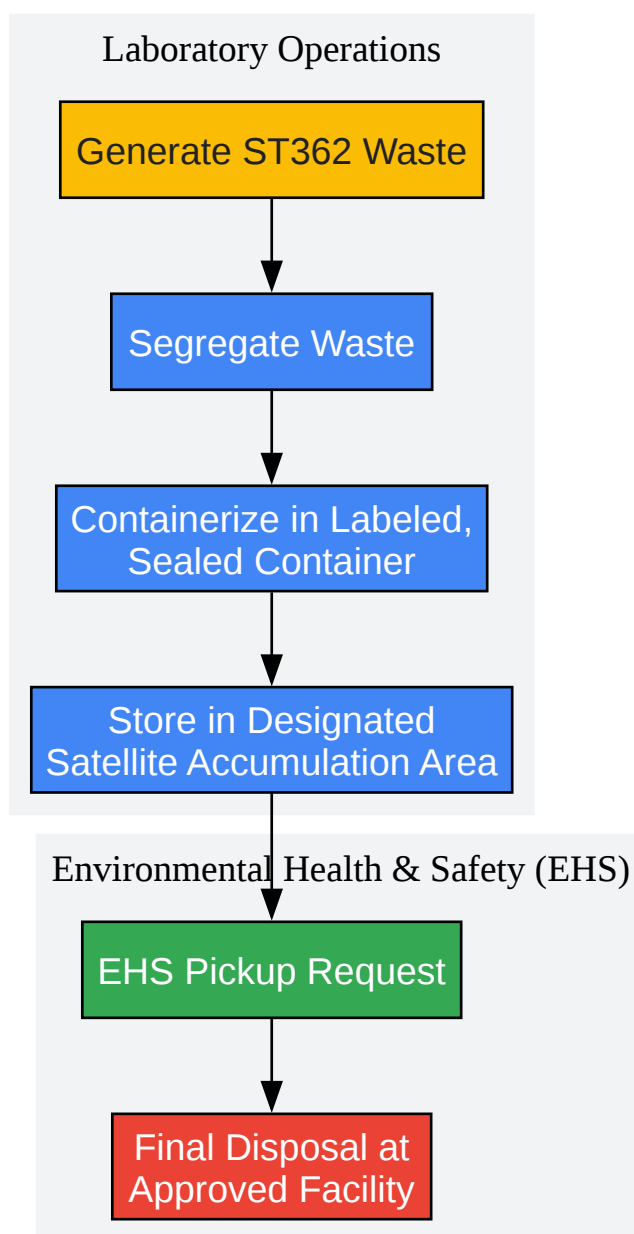
## Spill and Emergency Procedures

In the event of a spill, follow these procedures:

- Evacuate: Immediately alert others in the area and evacuate if necessary.
- Control: If it is safe to do so, prevent the spill from spreading using absorbent materials.
- Personal Protection: Wear the appropriate PPE before attempting to clean up the spill.
- Cleanup:
  - For solid spills, carefully scrape or sweep up the material and place it in the designated hazardous waste container.<sup>[1][5]</sup>
  - For liquid spills, use an inert absorbent material (e.g., sand, vermiculite) to soak up the spill.<sup>[2]</sup> Place the absorbent material into the hazardous waste container.
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Report: Report the spill to your laboratory supervisor and EHS office.

## Diagrams

### ST362 Disposal Workflow



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Caption: Workflow for the proper disposal of **ST362** waste.

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- To cite this document: BenchChem. [Proper Disposal Procedures for ST362]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13436914#st362-proper-disposal-procedures>]

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Address: 3281 E Guasti Rd  
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